

Anhydrous Lithium Chlorate: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: *Lithium chlorate*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of anhydrous **lithium chlorate** (LiClO_3). The information is curated for professionals in research and development who require precise data for modeling, experimental design, and formulation. This document summarizes key quantitative data, outlines experimental protocols, and presents logical workflows for the synthesis and analysis of this inorganic compound.

Executive Summary

Anhydrous **lithium chlorate** is a highly water-soluble inorganic salt with notable oxidizing properties. Its low melting point for an ionic compound and high solubility make it a substance of interest in various chemical applications. This guide consolidates available data on its fundamental physicochemical characteristics to serve as a foundational resource.

Physicochemical Properties

The core physicochemical properties of anhydrous **lithium chlorate** are summarized in the tables below.

General and Physical Properties

Property	Value	Source
Chemical Formula	LiClO ₃	[1]
Molar Mass	90.39 g/mol	[1]
Appearance	White crystalline solid	Inferred from general properties of chlorates
Melting Point	127.6 to 129 °C (400.8 to 402.1 K)	[1]
Predicted Melting Point	127.57 °C (400.72 K)	[2]
Magnetic Susceptibility (χ)	-28.8·10 ⁻⁶ cm ³ /mol	[1]

Solubility in Water

Anhydrous **lithium chlorate** exhibits exceptionally high solubility in water, which increases significantly with temperature.

Temperature (°C)	Solubility (g/100 mL)	Source
0	241	[1]
25	459	[1]
60	777	[1]
100	2226	[1]

Crystal Structure

Detailed crystallographic data, including space group and unit cell dimensions, for anhydrous **lithium chlorate** (LiClO₃) are not readily available in the cited literature. While X-ray diffraction patterns have been recorded for the anhydrous salt, a complete structural elucidation has not been published in the public domain.[2]

Experimental Protocols

Detailed methodologies for the synthesis, dehydration, and analysis of **lithium chlorate** are crucial for obtaining pure anhydrous material and for the accurate determination of its properties.

Synthesis and Dehydration of Lithium Chlorate

The preparation of anhydrous **lithium chlorate** can be achieved through a two-stage process: synthesis of a hydrated form followed by careful dehydration.

3.1.1 Synthesis of Hydrated Lithium Chlorate

A common method for the synthesis of **lithium chlorate** is through the double decomposition reaction of barium chlorate and lithium sulfate in an aqueous solution.

- Reaction: $\text{Ba}(\text{ClO}_3)_2 + \text{Li}_2\text{SO}_4 \rightarrow 2\text{LiClO}_3 + \text{BaSO}_4(\text{s})$
- Procedure:
 - A 1 molar solution of barium chlorate is heated to approximately 85°C.
 - A 1 molar solution of lithium sulfate is slowly added to the hot barium chlorate solution until stoichiometric equivalence is reached.
 - The precipitated barium sulfate is removed by repeated filtration.
 - The resulting **lithium chlorate** solution is slowly evaporated at a temperature maintained below 85°C to prevent decomposition, until the concentration reaches approximately 80% **lithium chlorate**.
 - Upon cooling to room temperature, hydrated **lithium chlorate** crystallizes from the solution.

3.1.2 Dehydration of Lithium Chlorate

The removal of water to yield the anhydrous salt requires a controlled process to avoid decomposition.

- Procedure:

- The crystallized hydrated **lithium chlorate** is placed under a vacuum over a strong desiccant, such as phosphorus pentoxide, for an extended period (e.g., one month) to significantly reduce the water content.
- For the final removal of residual water, the salt is transferred to a vacuum furnace containing phosphorus pentoxide and maintained at a temperature of 80°C for several months until a constant melting point is achieved.

Determination of Physicochemical Properties

3.2.1 Solubility Determination

The solubility of **lithium chlorate** in water can be determined by preparing saturated solutions at various temperatures.

- Procedure:
 - An excess amount of **lithium chlorate** is added to a known volume of deionized water in a sealed container.
 - The mixture is agitated at a constant temperature using a thermostatically controlled bath until equilibrium is reached.
 - A sample of the supernatant saturated solution is carefully withdrawn, ensuring no solid particles are included.
 - The concentration of **lithium chlorate** in the sample is determined by a suitable analytical method, such as gravimetric analysis after evaporation of the solvent or by titration. The chlorate content can be determined by reduction with a known excess of a reducing agent (e.g., iodide in acidic medium) followed by back-titration of the excess reducing agent.

3.2.2 Density Measurement

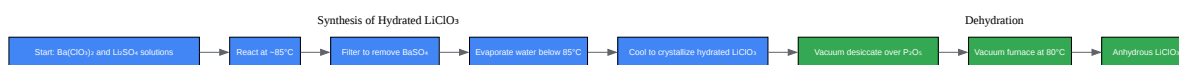
A standard method for determining the density of a solid inorganic salt like anhydrous **lithium chlorate** is gas pycnometry.

- Procedure:

- A known mass of the anhydrous **lithium chlorate** sample is placed in the sample chamber of a gas pycnometer.
- The chamber is sealed and purged with an inert gas (typically helium) to remove any adsorbed moisture or air.
- The volume of the solid is determined by measuring the pressure change when a known volume of the inert gas is introduced into the sample chamber.
- The density is calculated by dividing the mass of the sample by the measured volume.

Visualizations

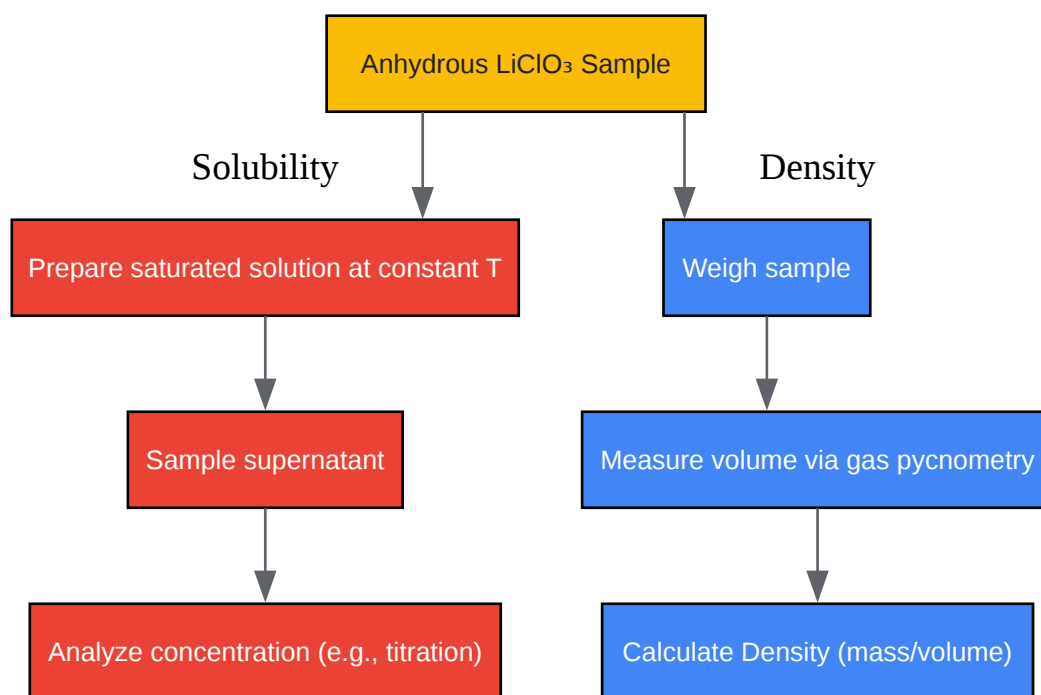
The following diagrams illustrate the experimental workflow for the synthesis and analysis of anhydrous **lithium chlorate**.



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Caption: Workflow for the synthesis and dehydration of **lithium chlorate**.

Physicochemical Property Determination



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